

A Comprehensive Technical Guide to the Physical Properties of p-Toluenesulfonic Acid Monohydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *p-Toluenesulfonic acid monohydrate*

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This technical guide provides an in-depth overview of the core physical properties of **p-Toluenesulfonic acid monohydrate** (p-TsOH·H₂O). The information is compiled from various scientific and chemical data sources to support research, development, and quality control activities. This document presents quantitative data in structured tables, outlines general experimental methodologies for property determination, and includes a logical workflow for its synthesis and purification.

Core Physical and Chemical Properties

p-Toluenesulfonic acid monohydrate is a strong organic acid widely utilized as a catalyst in organic synthesis. It is a white, crystalline solid that is soluble in water and other polar organic solvents.[1][2] The presence of a water molecule in its hydrated form contributes to its stability and ease of handling compared to its anhydrous counterpart.[2]

Identification and Nomenclature

Identifier	Value
Chemical Name	4-Methylbenzenesulfonic acid monohydrate
Common Names	p-Toluenesulfonic acid monohydrate, Tonic acid monohydrate, PTSA monohydrate
CAS Number	6192-52-5[1]
Molecular Formula	C ₇ H ₁₀ O ₄ S[3]
Molecular Weight	190.22 g/mol [1]
InChI Key	KJIFKLIQANRMOU-UHFFFAOYSA-N[4]
SMILES String	CC1=CC=C(C=C1)S(=O)(=O)O.O[5]

Tabulated Physical Properties

The following table summarizes the key quantitative physical properties of **p-Toluenesulfonic acid monohydrate**.

Property	Value	Notes
Melting Point	103-107 °C (217-225 °F; 376-380 K)[1][6]	The anhydrous form has a lower melting point of 38 °C.[1]
Boiling Point	140 °C (284 °F; 413 K) at 20 mmHg[1][6]	
Density	1.24 g/cm ³ [1][7]	
Solubility in Water	67 g/100 mL[1]	Highly soluble in water.
pKa	-2.8 (for the anhydrous acid in water)	A strong organic acid.
Vapor Pressure	0.0000027 mmHg at 25 °C[6]	
Flash Point	180 °C (356 °F)[8]	
Refractive Index	~1.382-1.384[3]	
Appearance	White to off-white crystalline solid[2][9]	Can sometimes have a pinkish tint.[9]
Odor	Odorless to slight characteristic odor[2][9]	
Hygroscopicity	Hygroscopic[2]	Readily absorbs moisture from the air.[2]

Experimental Protocols for Property Determination

Detailed, standardized experimental protocols for determining the physical properties of every chemical compound are not always publicly available. However, organizations like the American Chemical Society (ACS) provide general methods for testing reagent chemicals. The following outlines the principles behind determining some of the key properties of **p-Toluenesulfonic acid monohydrate**.

Assay (Acid-Base Titrimetry)

This method determines the purity of the acid.

- Principle: A precisely weighed sample of **p-Toluenesulfonic acid monohydrate** is dissolved in water and titrated with a standardized solution of a strong base, such as sodium hydroxide, to a phenolphthalein endpoint. The amount of titrant required is used to calculate the percentage purity of the acid.
- General Protocol:
 - Accurately weigh approximately 0.8 g of **p-Toluenesulfonic acid monohydrate**.
 - Dissolve the sample in 100 mL of deionized water.
 - Add 0.10 mL of phenolphthalein indicator solution.
 - Titrate with a 0.1 N sodium hydroxide volumetric solution until a pink endpoint is reached and persists.
 - The purity is calculated based on the volume of NaOH solution consumed, where one milliliter of 0.1 N sodium hydroxide corresponds to 0.01902 g of $C_7H_{10}O_4S$.^[10]

Melting Point Determination

- Principle: The melting point is determined by heating a small, powdered sample in a capillary tube within a calibrated apparatus. The temperature range from the first appearance of liquid to the complete liquefaction of the solid is recorded. For a pure crystalline solid, this range is typically narrow.
- General Protocol:
 - A small amount of finely ground **p-Toluenesulfonic acid monohydrate** is packed into a capillary tube.
 - The tube is placed in a melting point apparatus.
 - The sample is heated at a controlled rate.
 - The temperatures at which melting begins and is complete are recorded.

Density Measurement

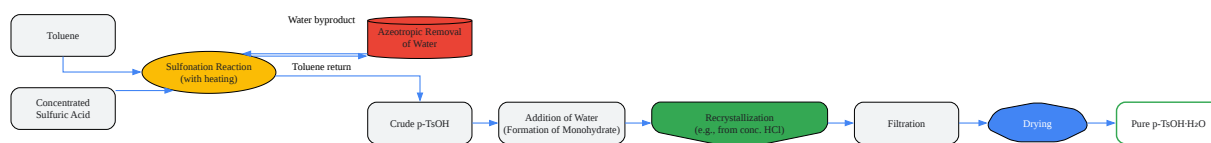
- Principle: The density of a solid can be determined by several methods, including gas pycnometry and the gravimetric buoyancy method (based on Archimedes' principle).
- Gas Pycnometry: This technique measures the volume of a solid by displacing an inert gas (typically helium) in a calibrated chamber. The density is then calculated from the measured volume and the mass of the sample.[11]
- Gravimetric Buoyancy Method: The sample is weighed in air and then weighed again while submerged in a liquid of known density (e.g., water). The difference in weight is used to calculate the volume of the sample, from which the density can be determined.[11]

Solubility Determination

- Principle: The solubility of **p-Toluenesulfonic acid monohydrate** in a solvent can be determined by preparing a saturated solution at a specific temperature. The concentration of the solute in the saturated solution is then measured.
- General Protocol:
 - Excess **p-Toluenesulfonic acid monohydrate** is added to a known volume of the solvent (e.g., water) in a vessel.
 - The mixture is agitated at a constant temperature until equilibrium is reached (i.e., the solution is saturated).
 - A sample of the supernatant liquid is carefully removed and its concentration is determined by a suitable analytical method, such as titration or spectroscopy.
 - Studies have shown that the solubility of **p-Toluenesulfonic acid monohydrate** in aqueous solutions increases with temperature.[12][13]

Synthesis and Purification Workflow

p-Toluenesulfonic acid is typically produced on an industrial scale through the sulfonation of toluene. The monohydrate is then isolated and purified.



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Caption: Synthesis and purification workflow for **p-Toluenesulfonic acid monohydrate**.

Synthesis

The primary method for synthesizing p-Toluenesulfonic acid is the sulfonation of toluene using concentrated sulfuric acid.[8] The reaction is typically heated, and the water produced as a byproduct is removed via azeotropic distillation using a Dean-Stark apparatus to drive the equilibrium towards the product.[8][9]

Purification

Common impurities in the crude product include benzenesulfonic acid and residual sulfuric acid.[3] Purification is often achieved by recrystallization. One method involves dissolving the crude product in a minimal amount of hot water, followed by cooling and saturation with gaseous hydrogen chloride to decrease the solubility of the **p-Toluenesulfonic acid monohydrate**, causing it to crystallize.[1][9] The purified crystals are then filtered and dried.[9] Another approach to remove water is through azeotropic drying with a solvent like toluene.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of p-Toluenesulfonic Acid Monohydrate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b043110#p-toluenesulfonic-acid-monohydrate-physical-properties>]

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